

dimerccury(I) oxalate drying conditions and stability

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Compound Focus: Dimerccury(I) oxalate

CAS No.: 2949-11-3

Cat. No.: S1941236

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Drying Conditions & Thermal Stability

The table below summarizes the key parameters for drying and the thermal stability of **dimerccury(I) oxalate**.

Parameter	Recommended Condition / Value	Notes & Context
Drying Temperature	60 °C under reduced pressure	Controlled drying provides optimal moisture removal without thermal decomposition [1].
Thermal Decomposition Onset	200 - 250 °C	Above this temperature range, the compound decomposes into metallic mercury and carbon dioxide [1].

Experimental Protocols

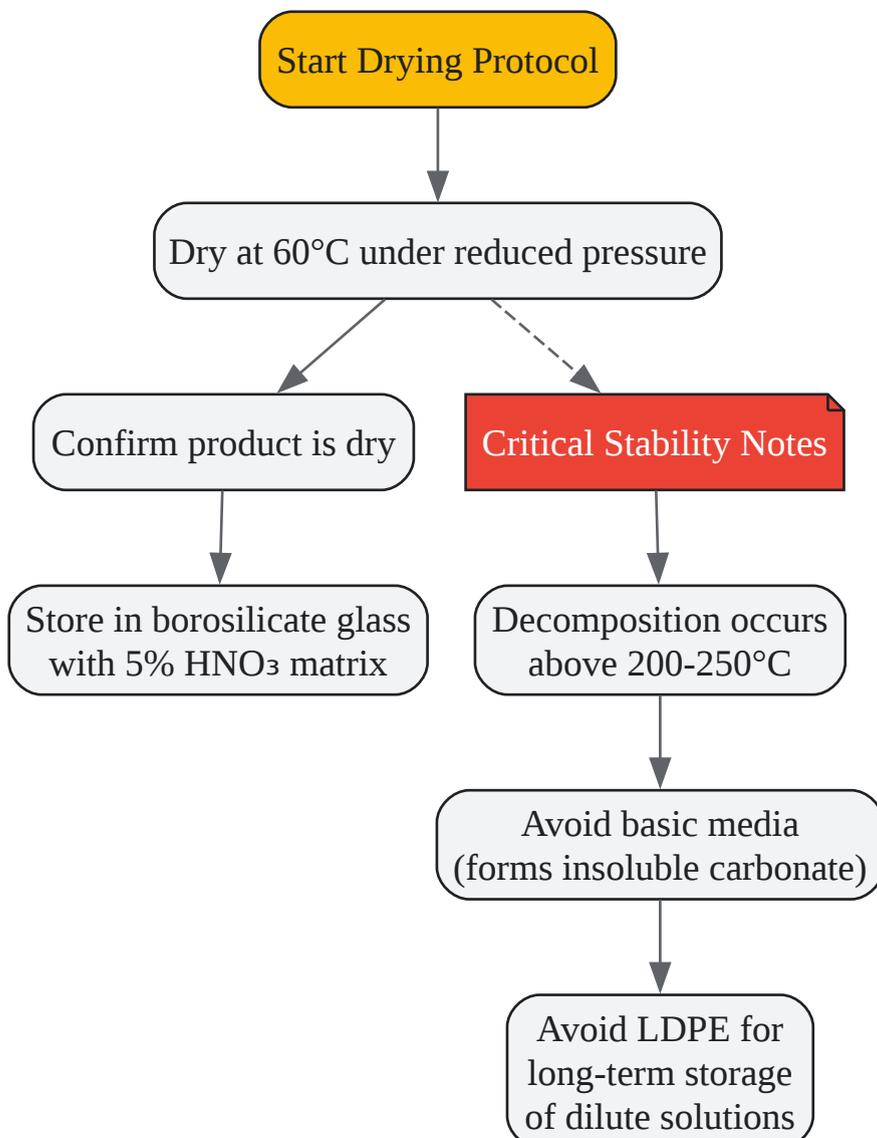
The search results do not contain a dedicated troubleshooting guide, but they do provide established methods for handling and purifying the compound, which are key to preventing common issues.

Purification and Drying Protocol

For high-purity applications, the following recrystallization and drying procedure is recommended [1]:

- **Dissolution:** Dissolve crude **dimercury(I) oxalate** in warm (50-60 °C) dilute nitric acid (0.1-0.5 M).
- **Crystallization:** Slowly cool the solution at a rate of 0.5-1.0 °C/hour to promote the growth of larger, purer crystals.
- **Separation:** Recover the crystals via vacuum filtration using a fine-porosity filter.
- **Washing:** Wash the crystals with deionized water (3-5 cycles) or organic solvents like acetone to remove soluble impurities and residual water.
- **Drying:** Dry the pure product at 60 °C under reduced pressure.

This workflow outlines the key steps for the safe drying and handling of **dimercury(I) oxalate**:



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Frequently Asked Questions

What happens if dimercury(I) oxalate is heated above 250°C? It undergoes thermal decomposition, producing metallic mercury and carbon dioxide [1].

What is the best container for storing mercury-containing solutions? For long-term storage, especially of standard solutions, **borosilicate glass** is required. Solutions in a **5% nitric acid matrix** are stable for years in glass. Low-density polyethylene (LDPE) is not suitable for dilute solutions as it can lead to significant mercury loss over time [2].

In what chemical media is mercury (and thus its compounds) unstable? Mercury is generally stable in nitric acid. However, you should **avoid basic media**, as this can lead to the formation of insoluble basic carbonates or other salts. Common insoluble mercury compounds include the sulfide, oxalate, phosphate, and iodide [2].

Important Handling Notes

- **Solubility: Dimercury(I) oxalate** has extremely low solubility in water ($K_{sp} = 1.75 \times 10^{-13}$), which is the basis for its classical precipitation synthesis [1].
- **pH Sensitivity:** During synthesis, the pH of the reaction medium is critical. Optimal precipitation occurs in a slightly acidic pH range of **3.0-5.0**. Outside this range, yields and purity can drop significantly [1].

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References

1. Buy Dimercury(I) oxalate | 2949-11-3 [smolecule.com]

2. Mercury Chemical Stability [inorganicventures.com]

To cite this document: Smolecule. [dimercury(I) oxalate drying conditions and stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1941236#dimercury-i-oxalate-drying-conditions-and-stability>]

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